

Application Notes and Protocols: SKF 100398

Intravenous Administration

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Compound of Interest

Compound Name: SKF 100398

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: These application notes are intended for research purposes only. A specific, validated intravenous injection protocol for **SKF 100398** has not been identified in publicly available literature. The following protocol is a general guideline for the intravenous administration of research compounds to rodents and should be adapted by qualified researchers in accordance with institutional and regulatory guidelines.

Introduction

SKF 100398 is a biochemical compound identified as an analogue of arginine vasopressin (AVP).[1] It functions as a specific antagonist to the antidiuretic effects of both exogenous and endogenous AVP.[1] This product is supplied for laboratory research use only and is not intended for diagnostic, therapeutic, or prophylactic in vivo use in humans.[1]

Compound Information

Parameter	Value	Reference
Full Name	{{(1-Mercaptocyclohexyl)acetyl}-{Tyr(O-Ethyl)}-Phe-Val-Asn-Cys-Pro-Arg-Gly-NH2 (Disulfide bridge: 1-Cys6)	[1]
Molecular Formula	C53H77N13O11S2	[1]
Molecular Weight	1136.39 g/mol	[1]
CAS Number	77453-01-1	[1]
Primary Function	Arginine Vasopressin (AVP) Antagonist	[1]

General Intravenous Injection Protocol (Rodents)

This protocol provides a general procedure for intravenous tail vein injection in mice and rats. It is imperative to adhere to all institutional animal care and use committee (IACUC) guidelines.

Materials

- **SKF 100398**, reconstituted in a sterile, appropriate vehicle
- Sterile syringes (1-3 mL)
- Sterile hypodermic needles (25-30G)
- Animal restrainer appropriate for the species and size
- Heat source for vasodilation (e.g., heat lamp or warm water bath)
- 70% Isopropyl alcohol swabs
- Sterile gauze
- Sharps container

Pre-Procedure

- **Dose Calculation:** Calculate the appropriate dose of **SKF 100398** based on the animal's body weight and the desired dosage in mg/kg. The total injection volume should not exceed the recommended maximums (see Table 2).
- **Aseptic Technique:** Prepare the injection solution using aseptic techniques to prevent contamination.
- **Animal Preparation:** To facilitate injection, induce vasodilation of the lateral tail veins by placing the animal under a heat lamp or immersing its tail in warm water (30-35°C) for a short period.[\[2\]](#)

Injection Procedure (Tail Vein)

- **Restraint:** Secure the animal in an appropriately sized restrainer.
- **Site Preparation:** Gently wipe the tail with a 70% isopropyl alcohol swab to clean the injection site.[\[3\]](#)
- **Needle Insertion:** With the bevel facing up, insert the needle into the lateral tail vein at a shallow angle.[\[4\]](#) A successful insertion may be indicated by a "flash" of blood in the needle hub.[\[4\]](#)
- **Administration:** Inject the solution slowly and steadily.[\[5\]](#) Observe for any signs of resistance or the formation of a subcutaneous bleb, which would indicate an unsuccessful injection.[\[3\]](#)
[\[5\]](#)
- **Needle Withdrawal:** Once the injection is complete, withdraw the needle and apply gentle pressure to the injection site with sterile gauze to achieve hemostasis.[\[5\]](#)
- **Monitoring:** Monitor the animal for any adverse reactions post-injection.

Recommended Injection Parameters for Rodents

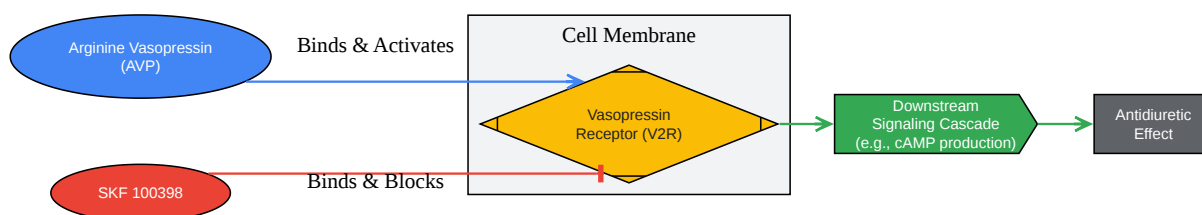
Species	Needle Gauge	Maximum Bolus Injection Volume	Maximum Slow Injection Volume
Mouse	26-30 G	5 mL/kg	10 mL/kg
Rat	25-27 G	5 mL/kg	10 mL/kg

Data synthesized from multiple sources.[3][5]

Signaling Pathway and Experimental Workflow

Mechanism of Action of SKF 100398

The following diagram illustrates the antagonistic action of **SKF 100398** on vasopressin receptors.

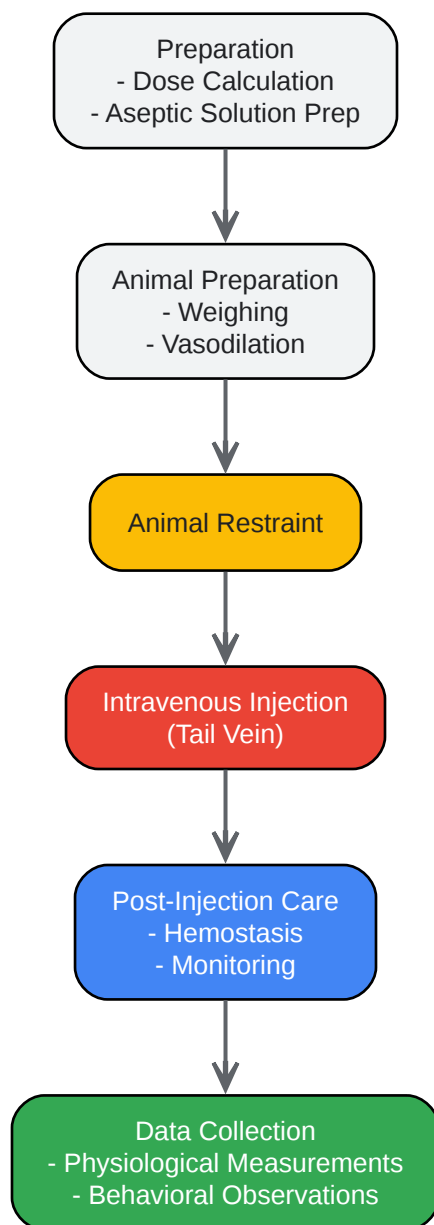


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Caption: Antagonistic action of **SKF 100398** on the vasopressin receptor.

Experimental Workflow for Intravenous Injection

The diagram below outlines a typical workflow for an in vivo study involving intravenous administration of a test compound like **SKF 100398**.



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Caption: General experimental workflow for intravenous administration.

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